

Safety and handling precautions for 2-Amino-4,6-difluorobenzothiazole

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Compound of Interest

Compound Name: 2-Amino-4,6-difluorobenzothiazole

Cat. No.: B053882

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An In-depth Technical Guide to the Safety and Handling of 2-Amino-4,6-difluorobenzothiazole

This document provides comprehensive safety and handling information for **2-Amino-4,6-difluorobenzothiazole**, intended for researchers, scientists, and professionals in drug development. The information is compiled from safety data sheets and chemical databases.

Section 1: Chemical Identification

Identifier	Value
Chemical Name	2-Amino-4,6-difluorobenzothiazole
CAS Number	119256-40-5[1][2]
Molecular Formula	C ₇ H ₄ F ₂ N ₂ S[1][2]
Molecular Weight	186.18 g/mol [1]
Synonyms	4,6-Difluoro-1,3-benzothiazol-2-amine
Structure	InChI=1S/C7H4F2N2S/c8-3-1-4(9)6-5(2-3)12-7(10)11-6/h1-2H,(H2,10,11)[1]

Section 2: Hazard Identification

2-Amino-4,6-difluorobenzothiazole is classified as a hazardous substance. The primary hazards are related to irritation and acute toxicity if swallowed.[1]

GHS Hazard Classification Summary

Classification	Hazard Class	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]

GHS Label Elements

- Pictogram: GHS07 (Exclamation Mark)[1]
- Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280[1][3]
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362[1][4]

- Storage: P403+P233, P405[3]
- Disposal: P501[3][5]

Section 3: Physical and Chemical Properties

Property	Value	Source
Appearance	Solid, Off-white needles	[1][2]
Melting Point	216-220 °C	[1]
Flash Point	Not applicable	[1]
Purity	≥ 97%	[2]

Section 4: First-Aid Measures

Immediate medical attention is required in case of exposure. Always show the Safety Data Sheet (SDS) to the attending physician.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing. If skin irritation occurs, get medical advice.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell.[5][7]

Section 5: Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Special Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon oxides, and sulfur oxides.[8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Section 6: Accidental Release Measures

Experimental Protocol: Spill Cleanup

- Evacuation and Ventilation: Evacuate personnel from the spill area. Ensure adequate ventilation and remove all sources of ignition.[4][9]
- Personal Protection: Wear appropriate personal protective equipment (PPE) as detailed in Section 8, including a respirator, chemical-resistant gloves, and safety goggles.[4]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains or waterways.[4][5]
- Cleanup:
 - For solid spills, avoid generating dust.[10][11]
 - Dampen the solid material with 60-70% ethanol to minimize dust.[9]
 - Carefully sweep up or vacuum the material and place it into a suitable, labeled container for disposal.[4][9][10]
- Decontamination: Clean the spill area thoroughly with a soap and water solution.[9]
- Disposal: Dispose of the contaminated material and cleaning supplies as hazardous waste in accordance with local, state, and federal regulations.[4][5]

Section 7: Handling and Storage

Protocol for Safe Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[4]
 - Avoid breathing dust or fumes.[4] Use only in a well-ventilated area, preferably in a chemical fume hood.[4]
 - Minimize dust generation and accumulation.[4][10]
 - Wash hands thoroughly after handling.[4]
 - Do not eat, drink, or smoke when using this product.[5]
- Storage:
 - Store in a tightly closed container.[4]
 - Keep in a cool, dry, and well-ventilated place.[11] A storage temperature of 0-8°C is recommended.[2]
 - Store locked up.[3]
 - Store away from incompatible materials such as strong oxidizing agents.[8]

Section 8: Exposure Controls & Personal Protection

Exposure Control Parameters

- Occupational Exposure Limits: No specific occupational exposure limit values have been established.[5][7]

Engineering Controls

- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[10]

- Use adequate ventilation to keep airborne concentrations low. A chemical fume hood is recommended.[11]

Personal Protective Equipment (PPE) Summary

Protection	Specification
Eye/Face Protection	Wear chemical safety goggles or glasses conforming to EN166 or NIOSH standards.[11][12]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or impervious clothing to prevent skin exposure.[11]
Respiratory Protection	If dust is generated or ventilation is inadequate, use a NIOSH-approved N95 dust mask or a full-face respirator.[1][12][13]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[6][14]

Section 9: Stability and Reactivity

- Reactivity: No specific reactivity hazards have been identified.
- Chemical Stability: The product is stable under recommended storage conditions.[8][11]
- Possibility of Hazardous Reactions: No hazardous reactions are expected under normal processing.[8]
- Conditions to Avoid: Incompatible products and generation of dust.[8]
- Incompatible Materials: Strong oxidizing agents.[8]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sulfur oxides.[8]

Section 10: Toxicological and Ecological Information

- **Toxicological Information:** The primary toxicological effects are acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.[1] The complete toxicological properties have not been thoroughly investigated.
- **Ecological Information:** No data is available on the ecological effects of this compound. It is advised to prevent its entry into drains, waterways, or soil.[4][6][15]

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